

Tofacitinib impurity 3 peak identification using NMR spectroscopy

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Compound of Interest

Compound Name: Tofacitinib impurity 3

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Application Note: Structural Elucidation and Identification of **Tofacitinib Impurity 3** (Bis-Cyanoacetyl Analog) via NMR Spectroscopy

Executive Summary

In the development of Tofacitinib Citrate (CP-690,550), impurity profiling is critical for meeting ICH Q3A/B guidelines. While many impurities are simple geometric isomers or degradation products, Impurity 3 (commercially designated as the Bis-cyanoacetyl analog) represents a significant structural deviation where the therapeutic pyrrolo[2,3-d]pyrimidine moiety is absent, replaced by a second cyanoacetyl group.

This Application Note provides a definitive protocol for identifying Impurity 3 using 1D and 2D NMR spectroscopy. Unlike HPLC, which relies on retention time, NMR provides the structural proof required for reference standard qualification.

Target Analyte:

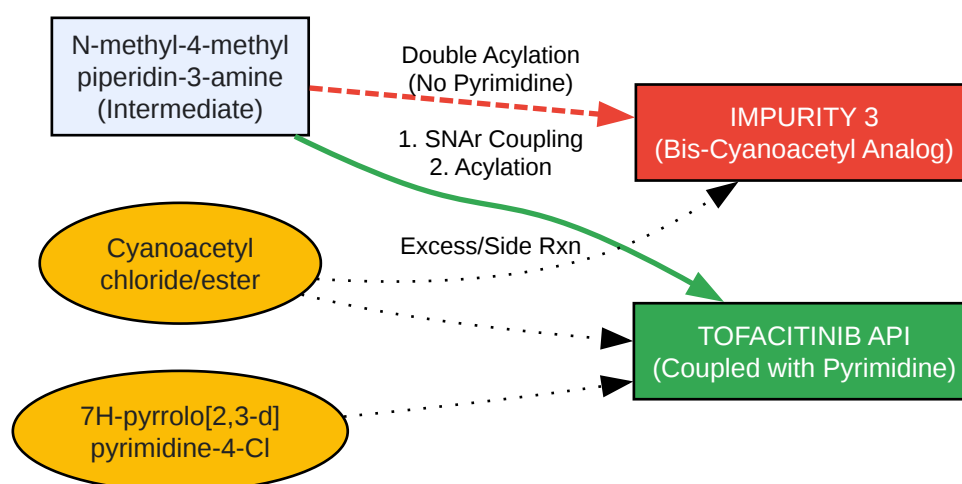
- Common Name: **Tofacitinib Impurity 3** (SynZeal/Vendor Designation)

- Chemical Name: 2-Cyano-N-((3R,4R)-1-(2-cyanoacetyl)-4-methylpiperidin-3-yl)-N-methylacetamide[1][2]
- Molecular Formula: $C_{13}H_{18}N_4O_2$ [1][2][3]
- Molecular Weight: 262.31 g/mol [2]
- Key Structural Feature: Absence of the aromatic hetero-cycle; presence of two aliphatic cyanoacetyl chains.

Structural Context & Origin

To interpret the NMR data correctly, one must understand the chemical origin of the impurity. Tofacitinib is synthesized by coupling a piperidine intermediate with a chloropyrrolopyrimidine. Impurity 3 arises from a deviation in this pathway, likely during the acylation steps or via contamination of the starting material with cyanoacetic acid derivatives in the absence of the pyrimidine coupling partner.

Figure 1: Structural Divergence of Impurity 3



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Caption: Synthesis pathway divergence showing the origin of Impurity 3 via double acylation, bypassing the pyrimidine coupling.

Experimental Protocol

Sample Preparation

- Solvent: DMSO-d₆ (99.9% D) is the standard solvent. It ensures solubility of both the polar salt forms and the free base impurities while preventing proton exchange that might obscure amide/hydroxyl signals (though Impurity 3 lacks exchangeable protons on the "aromatic" side).
- Concentration: Prepare a solution of 5–10 mg of the isolated impurity in 0.6 mL of solvent.
- Tube: High-quality 5 mm NMR tubes (Wilmad 535-PP or equivalent) to minimize shimming errors.

Instrument Parameters (600 MHz recommended)

To resolve the aliphatic overlap in the piperidine ring, a high-field instrument is preferred.

Parameter	¹ H NMR	¹³ C NMR	2D HSQC/HMBC
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)	hsqcedetgpsisp2.3 / hmbcgpplndqf
Scans (NS)	16 - 64	1024 - 4096	8 - 16 (per increment)
Relaxation Delay (D1)	2.0 sec	2.0 sec	1.5 sec
Temperature	298 K (25°C)	298 K	298 K
Spectral Width	12 ppm (-1 to 11)	220 ppm (-10 to 210)	Standard

Data Analysis & Peak Identification

The identification of Impurity 3 relies on a "Negative Proof" (absence of aromatic signals) and a "Positive Proof" (presence of a second cyanoacetyl moiety).

¹H NMR Identification (Proton)

The most striking difference is in the aromatic region (6.5 – 9.0 ppm).

- Tofacitinib (API): Displays characteristic pyrrolo[2,3-d]pyrimidine signals.[\[2\]](#)[\[4\]](#)[\[5\]](#)

- ~8.1 ppm (s, 1H, Pyrimidine C2-H)
- ~7.1 ppm (d, 1H, Pyrrole C6-H)
- ~6.6 ppm (d, 1H, Pyrrole C5-H)
- Impurity 3: The region above 5.0 ppm is essentially silent (excluding potential solvent satellites or exchangeable NH if trace acid is present).
- New Signals: Look for a second singlet or AB-quartet in the 3.5–4.5 ppm range, corresponding to the second -COCH₂CN group attached to the N-methyl amine.

¹³C NMR Identification (Carbon)

- Tofacitinib: Contains aromatic carbons in the 100–160 ppm range.
- Impurity 3:
 - Absence: No signals in the 100–150 ppm aromatic/heteroaromatic range.
 - Nitrile Signals: Two distinct peaks at ~115–117 ppm (CN groups).
 - Carbonyl Signals: Two distinct amide carbonyl peaks at ~160–165 ppm.

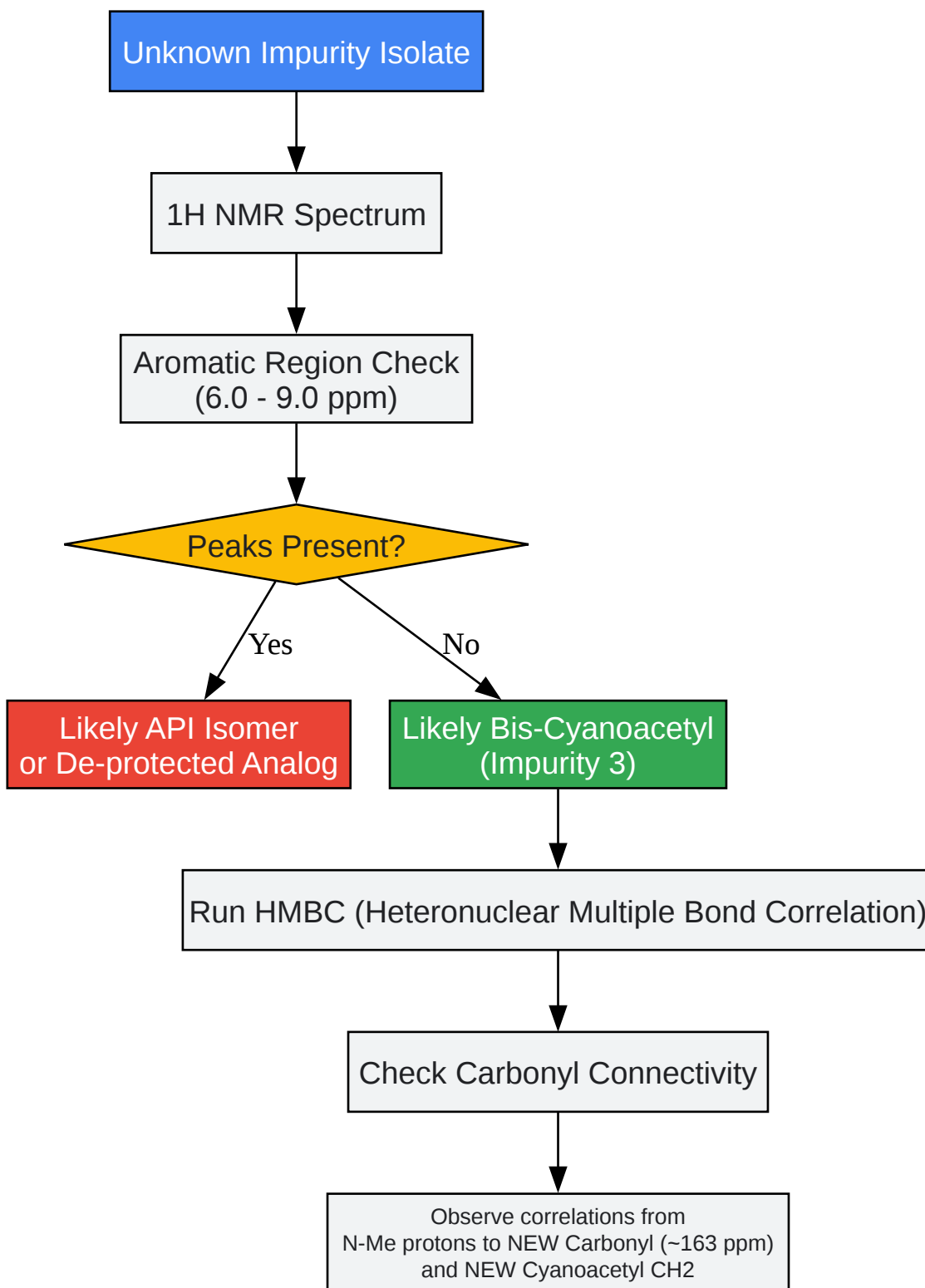
Comparative Chemical Shift Table (DMSO-d₆)

Assignment	Tofacitinib (API) δ H (ppm)	Impurity 3 δ H (ppm)	Diagnostic Note
Aromatic (Pyrimidine)	8.1, 7.1, 6.6	ABSENT	Primary ID Confirmation
N-Methyl	~3.2 (s)	~2.8 - 3.1 (s/rotamers)	Shifted due to amide vs. aromatic amine attachment
Cyanoacetyl CH ₂ (N1)	~4.1 (s/AB)	~4.1 (m)	Similar environment to API
Cyanoacetyl CH ₂ (N-Me)	N/A	~3.8 - 4.2 (New Signal)	Second COCH ₂ CN group
Piperidine CH	1.0 - 4.5 (Complex)	1.0 - 4.5 (Complex)	Overlapping, requires 2D for assignment

Advanced Verification: 2D NMR Workflow

To rigorously prove the structure for regulatory filing, use 2D correlations.

Figure 2: NMR Assignment Logic Flow



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Caption: Decision tree for distinguishing Impurity 3 from other Tofacitinib related substances.

HMBC Analysis (Key Correlations):

- **N-Methyl Group:** In the API, the N-Me protons correlate to the Pyrimidine C4 aromatic carbon (~150-160 ppm). In Impurity 3, the N-Me protons will correlate to a Carbonyl carbon (~163 ppm) and not an aromatic carbon.
- **Cyanoacetyl CH₂:** You will observe two distinct CH₂ protons, each correlating to its own Carbonyl and its own Nitrile carbon.

References

- SynZeal Research. (2024). **Tofacitinib Impurity 3** Reference Standard Data. SynZeal. [\[Link\]](#)
- Clinivex. (2024).[\[6\]](#) **Tofacitinib Impurity 3** Product Details. Clinivex. [\[Link\]](#)
- International Conference on Harmonisation (ICH). (2006). Impurities in New Drug Substances Q3A(R2). ICH Guidelines. [\[Link\]](#)

(Note: "Impurity 3" is a commercial designation used by major standard vendors like SynZeal and Clinivex. Always verify the specific chemical name on the Certificate of Analysis, as internal numbering may vary between laboratories.)

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Sources

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